

Application Notes and Protocols for 1-Methylcyclopentanol as a Solvent

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Compound of Interest

Compound Name: 1-Methylcyclopentanol

Cat. No.: B105226

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These application notes provide a comprehensive overview of the use of **1-methylcyclopentanol** as a solvent in specific organic reactions. This document compiles available data on its physical properties, potential applications, and detailed experimental protocols where applicable.

Overview of 1-Methylcyclopentanol as a Solvent

1-Methylcyclopentanol is a cyclic tertiary alcohol that exists as a colorless liquid or a white crystalline solid with a low melting point.[1][2] Its chemical structure, featuring a hydroxyl group on a five-membered ring, imparts moderate polarity, making it a potentially useful solvent for a range of organic reactions.[3][4] Its stability under normal conditions and relatively high boiling point are advantageous for reactions requiring elevated temperatures.[3]

Physical Properties

A summary of the key physical properties of **1-methylcyclopentanol** is presented in the table below, providing essential data for its application as a solvent.

Property	Value	References
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	
Appearance	White crystalline low melting solid or colorless liquid	[1][2]
Melting Point	36-37 °C	[2]
Boiling Point	135-136 °C	[2]
Density	0.904 g/mL at 25 °C	
Flash Point	41 °C	[2]
Water Solubility	Slightly soluble	[1]

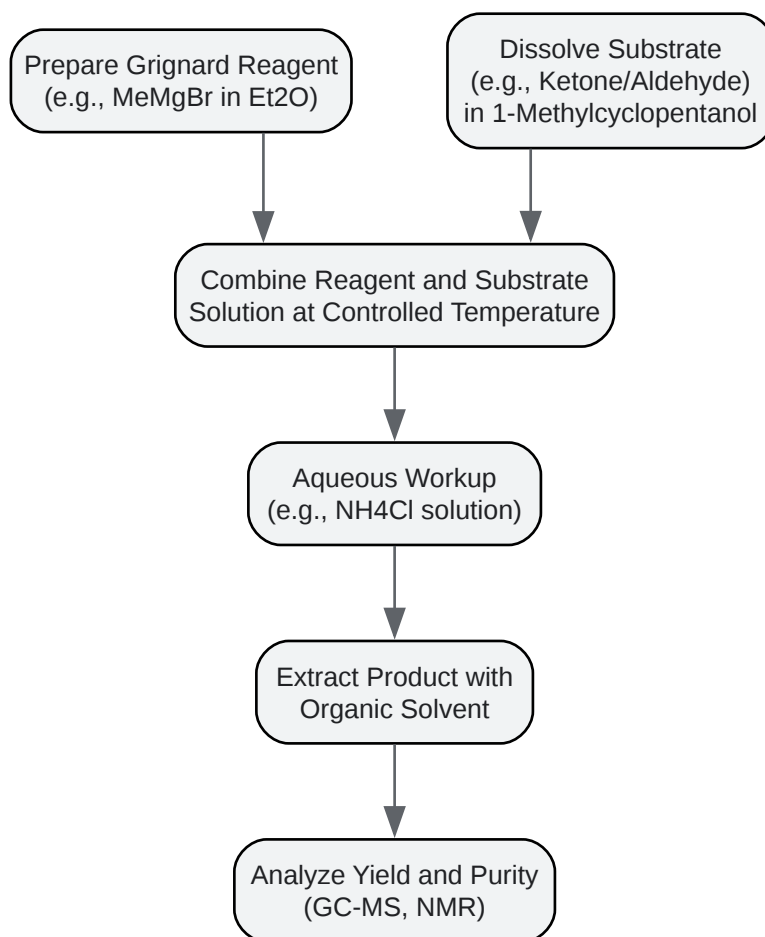
Potential Applications in Organic Synthesis

While specific documented applications of **1-methylcyclopentanol** as a primary solvent in the scientific literature are limited, its properties suggest its utility in several areas of organic synthesis. Its moderate polarity and high boiling point make it a potential alternative to more conventional solvents.

Grignard Reactions

Tertiary alcohols like **1-methylcyclopentanol** are generally resistant to the highly basic conditions of Grignard reagents, which primarily react with protic solvents like water and primary or secondary alcohols. This stability suggests that **1-methylcyclopentanol** could serve as a solvent for Grignard reactions, particularly in cases where a higher boiling point than diethyl ether or THF is desired.

Logical Workflow for Assessing **1-Methylcyclopentanol** as a Grignard Solvent:



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